Technical Guide: Solubility Profile & Handling of 6-Chloro-3-ethyluracil in DMSO

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Compound of Interest

Compound Name:	*6-chloro-3-ethylpyrimidine-2,4(1H,3H)-dione*
CAS No.:	*50721-47-6*
Cat. No.:	*B2568030*

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Executive Summary

6-Chloro-3-ethylpyrimidine-2,4(1H,3H)-dione (also known as 6-Chloro-3-ethyluracil) is a functionalized pyrimidine scaffold widely utilized as an intermediate in the synthesis of herbicides (e.g., uracil-based protoporphyrinogen oxidase inhibitors) and antiviral nucleoside mimetics.

This guide details the solubility characteristics of this compound in Dimethyl Sulfoxide (DMSO). While specific gravimetric solubility data for this exact ethyl analog is often proprietary or absent from public databases, its behavior is chemically predictable based on its structural congeners (methyl and propyl analogs).

Core Finding: The compound is soluble to highly soluble in DMSO.

- Analytical Use: Readily dissolves at 10–20 mg/mL for NMR and HPLC stock solutions.
- Synthetic Use: Supports concentrations up to 0.5–1.0 M (approx. 90–180 mg/mL) for nucleophilic substitution reactions.

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- Mechanism: The N3-ethyl substitution disrupts the intermolecular hydrogen bonding network typical of unsubstituted uracils, significantly enhancing solubility in polar aprotic solvents like DMSO compared to water.

Physicochemical Context & Mechanism[1][2]

To understand the solubility, one must analyze the competition between the crystal lattice energy of the solid and the solvation energy provided by DMSO.

Structural Analysis[1]

- Compound: **6-Chloro-3-ethylpyrimidine-2,4(1H,3H)-dione**[1]
- Molecular Weight: ~174.59 g/mol
- Key Features:
  - N1-H: A strong hydrogen bond donor (pKa ~8–9).
  - N3-Ethyl: A lipophilic alkyl group that replaces a hydrogen bond donor.
  - C6-Chloro: Electron-withdrawing group, increasing the acidity of the N1 proton.

Solvation Mechanism in DMSO

DMSO is a polar aprotic solvent with a high dielectric constant (

) and a strong hydrogen bond acceptor capability (S=O oxygen).

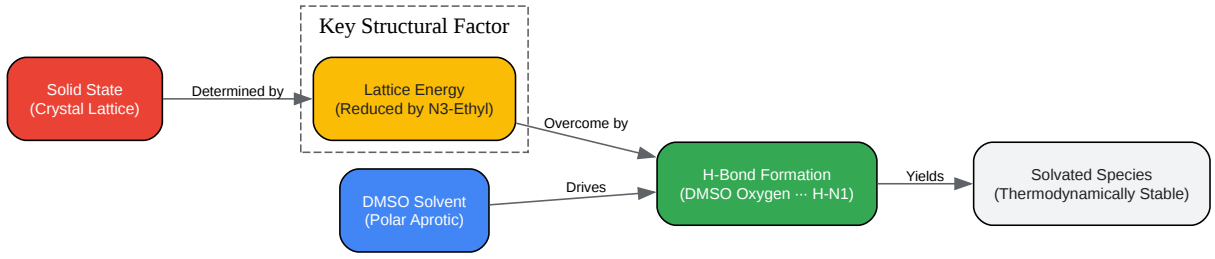
- Lattice Disruption: Unsubstituted uracil has a high melting point (>330°C) due to a robust network of N-H···O hydrogen bonds. In 6-chloro-3-ethyluracil, the ethyl group at N3 removes one donor site, lowering the lattice energy and melting point (typically <200°C for alkylated analogs).
- Solute-Solvent Interaction: The sulfoxide oxygen of DMSO acts as a Lewis base, forming a strong hydrogen bond with the acidic N1-H proton. This interaction is the primary driver of dissolution.

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- Dipole Stabilization: The polar pyrimidine ring is stabilized by the high dipole moment of DMSO (3.96 D).

Visualization: Solvation Pathway

The following diagram illustrates the thermodynamic drivers facilitating solubility.



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Figure 1: Thermodynamic pathway of 6-chloro-3-ethyluracil dissolution in DMSO. The N3-ethyl group lowers the energy barrier for the solvent to penetrate the crystal lattice.

Experimental Solubility Protocol (Self-Validating)

Since batch-specific purity and polymorphs can affect exact saturation limits, researchers should use this Visual Equilibrium Method to validate solubility for their specific lot.

Materials

- Solute: 6-Chloro-3-ethyluracil (Solid).
- Solvent: Anhydrous DMSO (Grade: ACS Reagent or Spectrophotometric, >99.9%).
- Equipment: Vortex mixer, Sonicator (optional), Calibrated micropipette.

Step-by-Step Protocol

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Step	Action	Scientific Rationale
1	Weigh 10 mg of solid into a clear 1.5 mL microcentrifuge tube or glass vial.	Establishes a baseline for analytical concentration (approx. 57 mM).
2	Add 100 µL of DMSO.	Creates a high-concentration slurry (100 mg/mL target).
3	Vortex vigorously for 30 seconds.	Increases surface area contact and kinetic energy to overcome lattice forces.
4	Observation:• Clear Solution: Solubility >100 mg/mL.• Turbid/Solid: Proceed to Step 5.	Immediate visual confirmation of high solubility.
5	If solid remains, add DMSO in 100 µL increments, vortexing between additions.	Dilution titration to bracket the solubility limit.
6	Sonication: If dissolution is slow, sonicate for 5 mins at ambient temp.	Removes gas bubbles and breaks up micro-aggregates that mimic insolubility.
7	Calculation:	Provides the operational solubility limit for that specific batch.

Validation Check:

- If the solution remains clear after standing for 1 hour at room temperature, the concentration is thermodynamically stable.
- Note: If preparing NMR samples, 10–20 mg in 0.6 mL DMSO-d6 is the standard validated range.

Stability & Handling in Solution

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While DMSO is an excellent solvent, it is chemically active. Proper handling is required to maintain the integrity of 6-chloro-3-ethyluracil.

Hygroscopicity

DMSO is extremely hygroscopic. It can absorb up to 10% of its weight in water from the atmosphere within 24 hours if left open.

- Impact: Water acts as an anti-solvent for lipophilic uracils, potentially causing precipitation over time.
- Mitigation: Store DMSO stock solutions in tightly sealed vials with parafilm or under an inert atmosphere (Nitrogen/Argon).

Chemical Reactivity (Nucleophilic Attack)

The C6-position of the pyrimidine ring is electrophilic.

- Risk: In the presence of nucleophiles (amines, thiols, or hydroxide ions), the chloride at C6 is susceptible to Nucleophilic Aromatic Substitution (

).
- Caution: Do not mix 6-chloro-3-ethyluracil with primary amines or strong bases in DMSO unless the intention is to react them. The reaction can proceed rapidly at room temperature or upon mild heating [1].
- Storage: Pure DMSO solutions are stable. Avoid "reactive" cocktails during storage.

Applications & Workflow

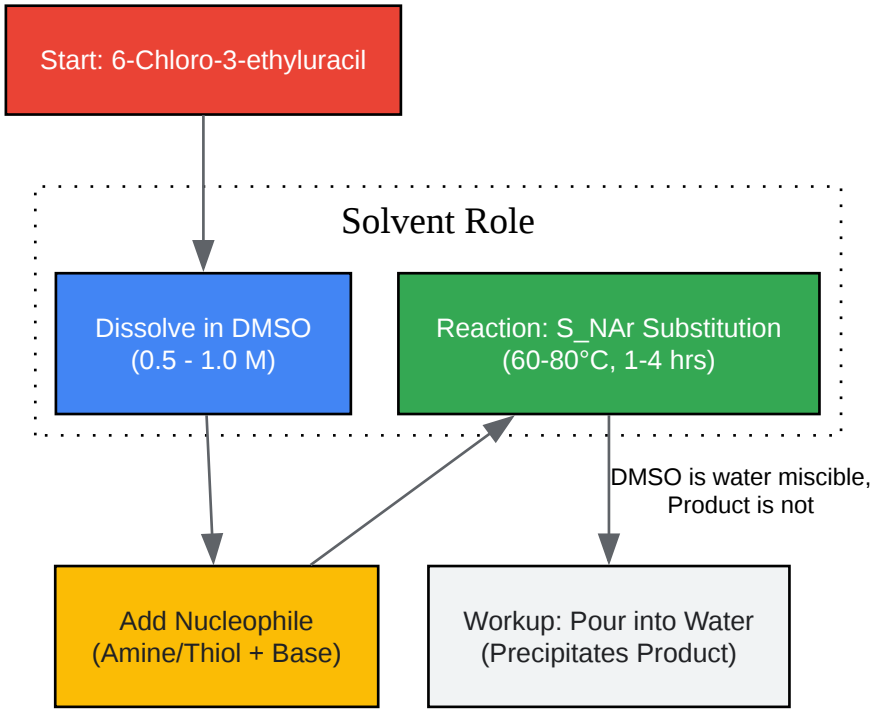
The high solubility of this compound in DMSO is primarily exploited in two areas: Analytical Characterization and Synthetic Derivatization.

Synthetic Workflow (S_NAr Reaction)

DMSO is the preferred solvent for substituting the C6-chlorine atom because it stabilizes the charged transition state of the

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mechanism.



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Figure 2: Workflow for utilizing DMSO solubility in synthetic derivatization. The water-miscibility of DMSO allows for easy product isolation by precipitation.

Analytical Data (NMR)

Solubility in DMSO-d6 is standard for characterization.

- Reference Shift: The N1-H proton typically appears as a broad singlet downfield (approx. 11.0–12.0 ppm) due to hydrogen bonding with the solvent [2].
- Artifacts: Look for the water peak at 3.33 ppm in DMSO-d6. If this peak is large, the solvent is wet, and solubility may be compromised.

References

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